

GC-MS analysis and fragmentation patterns of 1-Bromo-2-methyloctane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromo-2-methyloctane

CAS No.: 127839-46-7

Cat. No.: B150990

[Get Quote](#)

GC-MS Analysis and Fragmentation Patterns of **1-Bromo-2-methyloctane**: A Comparative Technical Guide

Executive Summary

This guide provides a technical analysis of **1-Bromo-2-methyloctane**, a branched primary alkyl halide often encountered as a byproduct in the synthesis of linear alkyl bromides or as a specific alkylating agent in pharmaceutical development.

The core challenge in analyzing this compound lies in distinguishing it from its linear isomer, 1-bromononane, and other positional isomers. While both compounds share the molecular formula

and similar boiling points, they exhibit distinct mass spectral fragmentation signatures and retention behaviors. This guide details the specific fragmentation pathways—driven by the 2-methyl branch—and provides a validated protocol for their chromatographic separation.

Compound Profile & Physicochemical Properties

Property	Data	Notes
IUPAC Name	1-Bromo-2-methyloctane	
CAS Number	127839-46-7	
Molecular Formula		
Molecular Weight	206.16 g/mol	Isotopic pattern 206/208 (1:1)
Structure	Primary alkyl halide with -branching	
Boiling Point	~205-210 °C	Slightly lower than 1-bromononane

Experimental Protocol: GC-MS Methodology

To achieve baseline resolution between **1-bromo-2-methyloctane** and its isomers, a non-polar capillary column with a specific temperature gradient is required.

Instrument: Agilent 7890B GC / 5977B MSD (or equivalent).

Chromatographic Conditions

- Column: DB-5ms or HP-5ms (30 m × 0.25 mm × 0.25 µm).
 - Rationale: The 5% phenyl phase provides separation based on boiling point and subtle shape selectivity, sufficient to resolve the branched isomer (elutes earlier) from the linear isomer.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Split/Splitless at 250°C.
 - Split Ratio: 50:1 (for neat samples) or Splitless (for trace impurity analysis).
- Temperature Program:
 - Hold at 60°C for 2 min.

- Ramp 10°C/min to 200°C.
- Ramp 25°C/min to 280°C and hold for 3 min.
- Elution Window: The target compound typically elutes between 10–12 minutes under these conditions.

Mass Spectrometer Settings

- Source Temperature: 230°C.
- Ionization: Electron Impact (EI) at 70 eV.^[1]
- Scan Range: m/z 35 – 300.
 - Note: Ensure low mass range includes m/z 41/43 for alkyl characterization and m/z 79/81 for bromine confirmation.

Fragmentation Analysis & Mechanism

The mass spectrum of **1-bromo-2-methyloctane** is dominated by the instability of the C-Br bond and the influence of the methyl branch at the C2 position.

The Molecular Ion Cluster ()

- Observation: Weak intensity peaks at m/z 206 and 208.
- Pattern: A characteristic 1:1 doublet ratio confirms the presence of one Bromine atom (and ^[2]^[3]).
- Stability: The molecular ion is less stable than in linear 1-bromononane due to the tertiary carbon at position 2, promoting faster fragmentation.

Primary Fragmentation Pathways

Pathway A: Loss of Bromine (Heterolytic/Homolytic Cleavage)

- Mechanism: Direct scission of the C-Br bond.
- Fragment Ion: m/z 127 ().
- Significance: This is often a high-intensity peak. The resulting primary carbocation () rapidly rearranges to a more stable secondary or tertiary carbocation.

Pathway B:

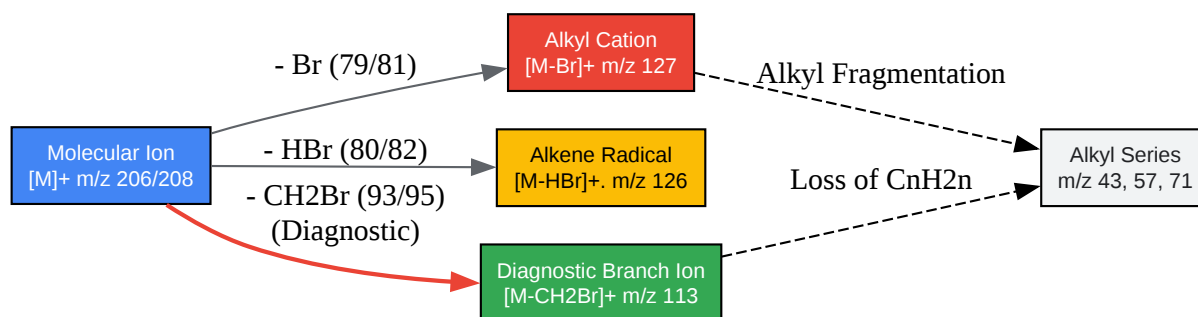
-Cleavage at Branch Point (Diagnostic)

- Mechanism: Cleavage of the C1-C2 bond. The molecule loses the bromomethyl group (, mass ~93/95).
- Fragment Ion: m/z 113 ().
- Differentiation: This pathway is highly specific to the 2-methyl structure. The linear isomer (1-bromononane) cannot form an m/z 113 ion via a simple single-bond cleavage; it would require complex rearrangement. Therefore, a significant peak at m/z 113 is a diagnostic marker for the 2-methyl isomer.

Pathway C: Hydrogen Bromide Elimination

- Mechanism: 1,2-elimination of HBr.
- Fragment Ion: m/z 126 ().
- Result: Formation of the alkene (2-methyloct-1-ene).

Visualization of Fragmentation Pathways



[Click to download full resolution via product page](#)

Caption: Fragmentation pathways of **1-bromo-2-methyloctane**. The green node (m/z 113) represents the diagnostic fragment distinguishing it from linear isomers.

Comparative Analysis: Branched vs. Linear Isomer

This section contrasts **1-bromo-2-methyloctane** with its most common isomer, 1-bromononane.

Retention Index (RI) & Elution Order

On non-polar phases (DB-5/HP-5), branching reduces the boiling point and van der Waals interactions with the stationary phase.

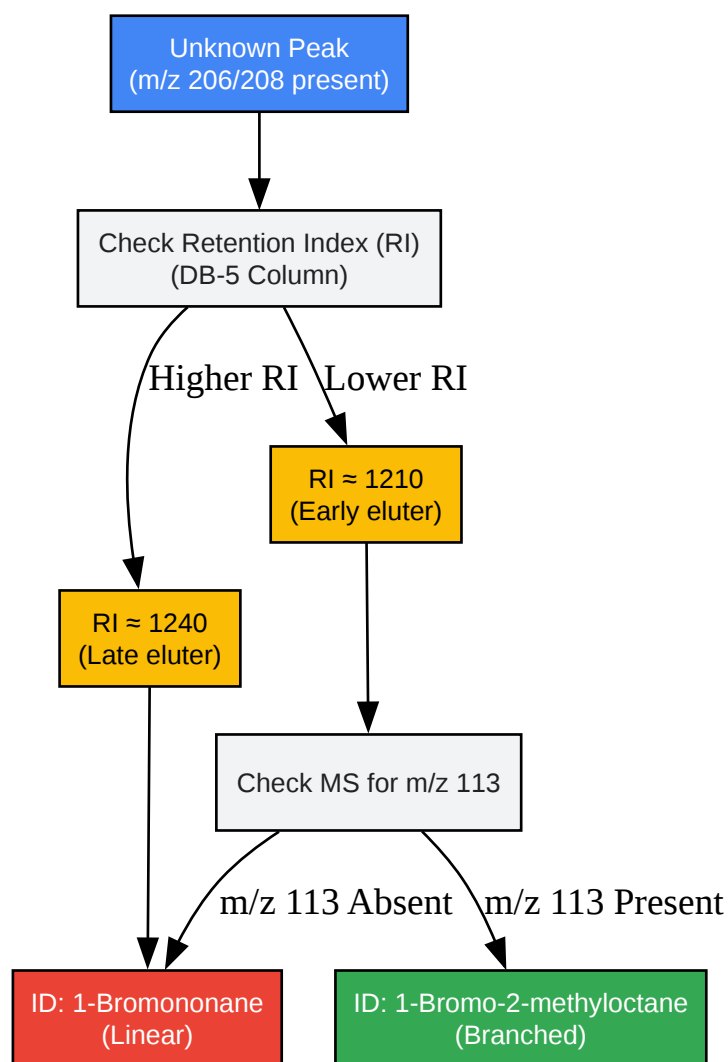
Compound	Estimated RI (DB-5)	Elution Order
1-Bromo-2-methyloctane	1200 - 1215	Elutes First
1-Bromononane	1235 - 1245	Elutes Second

Note: The branched isomer typically elutes 0.5 – 1.0 minutes earlier than the linear isomer under standard ramp rates.

Mass Spectral Fingerprint Comparison

Feature	1-Bromo-2-methyloctane (Branched)	1-Bromononane (Linear)
Molecular Ion ()	Weak doublet (206/208)	Weak doublet (206/208)
Base Peak	m/z 57 or 43 (Alkyl)	m/z 43 or 57 (Alkyl)
Diagnostic Ion	m/z 113 (Strong)	m/z 135 (Weak/Absent)
[M-Br]	m/z 127 (Moderate)	m/z 127 (Strong)
Loss of	m/z 163/165 (Weak)	m/z 163/165 (Distinct series)

Identification Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Decision tree for distinguishing **1-bromo-2-methyloctane** from 1-bromononane using GC-MS data.

References

- National Institute of Standards and Technology (NIST). 1-Bromononane Mass Spectrum and Retention Index Data. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- PubChem. **1-Bromo-2-methyloctane** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

- Doc Brown's Chemistry. Mass spectrometry fragmentation patterns of halogenoalkanes. (General mechanistic principles for branched alkyl halides). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 2. mass spectrum of 1-bromo-2-methylpropane C₄H₉Br (CH₃)₂CHCH₂Br fragmentation pattern of m/z m/e ions for analysis and identification of 1-bromo-2-methylpropane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 3. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [GC-MS analysis and fragmentation patterns of 1-Bromo-2-methyloctane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150990/docs#gc-ms-analysis-and-fragmentation-patterns-of-1-bromo-2-methyloctane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)